

# Application Notes and Protocols for In Vivo Studies Using GalNac-L96

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## Compound of Interest

Compound Name: GalNac-L96

Cat. No.: B15552298

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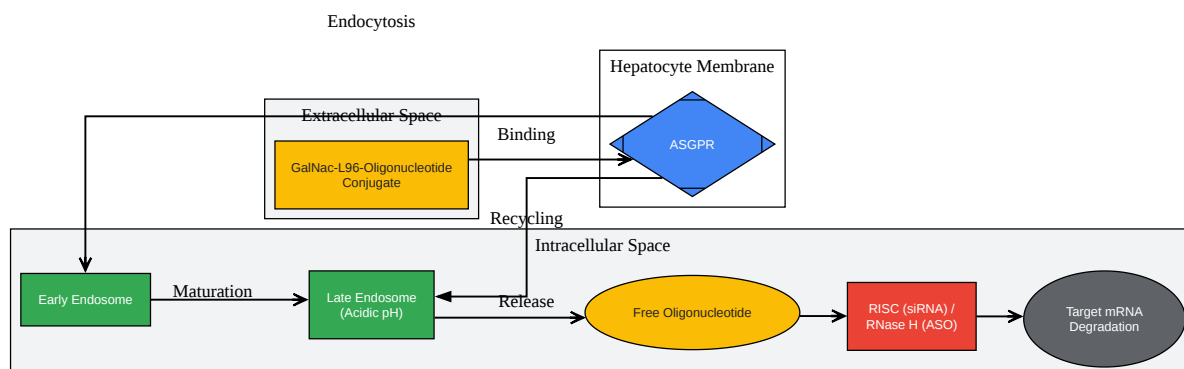
## Introduction

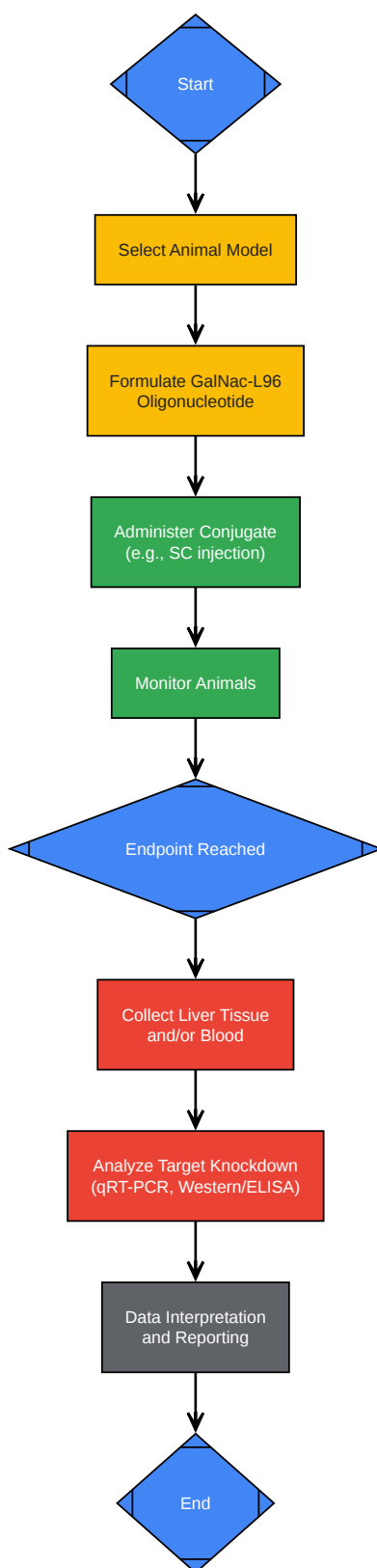
**GalNac-L96** is a triantennary N-acetylgalactosamine (GalNAc) conjugate designed for the targeted delivery of therapeutic oligonucleotides, such as small interfering RNAs (siRNAs) and antisense oligonucleotides (ASOs), to hepatocytes. This targeting is achieved through the high-affinity interaction between the GalNAc ligand and the asialoglycoprotein receptor (ASGPR), which is highly and specifically expressed on the surface of liver cells. This receptor-mediated endocytosis mechanism allows for efficient intracellular delivery of the oligonucleotide payload, leading to potent and durable gene silencing in the liver.<sup>[1][2][3][4][5][6][7][8][9]</sup> These application notes provide detailed protocols for in vivo experimental design using **GalNac-L96** conjugated oligonucleotides in murine models.

## Mechanism of Action: ASGPR-Mediated Endocytosis

**GalNac-L96** conjugated oligonucleotides are administered systemically, typically via subcutaneous injection. The GalNAc ligand rapidly binds to the ASGPR on hepatocytes, triggering clathrin-mediated endocytosis.<sup>[4]</sup> Inside the cell, the conjugate traffics through the endosomal pathway. The acidic environment of the late endosome facilitates the release of the oligonucleotide from the receptor, and the ASGPR is recycled back to the cell surface.<sup>[4]</sup> The oligonucleotide is then released into the cytoplasm where it can engage with the RNA-induced

silencing complex (RISC) for siRNA or RNase H for ASOs to mediate the degradation of the target messenger RNA (mRNA).





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